Application Note: Advanced Handling and Reactivity of Hept-1-ynyl-trimethyl-silane

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Compound of Interest

Compound Name:	*Hept-1-ynyl-trimethyl-silane*
CAS No.:	*15719-56-9*
Cat. No.:	*B103039*

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Executive Summary

This guide details the experimental protocols for **Hept-1-ynyl-trimethyl-silane** (CAS: 15719-55-8), a robust "masked" synthon for the introduction of heptynyl motifs in drug discovery and materials science. While terminal alkynes like 1-heptyne are prone to oxidative homocoupling (Glaser coupling) and polymerization during storage, the trimethylsilyl (TMS) protected variant offers superior stability and handling characteristics.

This document focuses on three core workflows:

- High-Purity Deprotection: Recovering the terminal alkyne for sensitive applications.
- One-Pot Sonogashira Coupling: A streamlined method to minimize catalyst poisoning and homocoupling.
- CuAAC "Click" Chemistry: In situ activation for triazole synthesis.

Chemical Profile & Strategic Utility

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Physical Properties Comparison

The TMS group significantly alters the physicochemical profile, raising the boiling point and reducing polarity, which facilitates purification via silica gel chromatography.

Property	1-Heptyne (Precursor)	Hept-1-ynyl-trimethyl-silane	Implication
Formula			Increased lipophilicity
MW	96.17 g/mol	168.35 g/mol	Better mass balance tracking
Boiling Point	~99°C	~170–175°C (est.)	Reduced volatility risk
Stability	Prone to polymerization	Stable at RT; Inert to oxidation	Long-term storage viable

The "Masking" Strategy

Why use the protected form? Direct use of terminal alkynes in palladium-catalyzed cross-couplings often leads to Glaser homocoupling byproducts (

) due to the presence of trace oxygen and copper co-catalysts. By using **Hept-1-ynyl-trimethyl-silane**, the concentration of free alkyne in solution is kept minimal (controlled release), kinetically favoring the cross-coupling over homocoupling.

Experimental Protocols

Protocol A: Controlled Deprotection (Isolation)

Target: Isolation of pure 1-heptyne for subsequent non-compatible reactions.

Mechanism: Base-mediated methanolysis. Reagents: Potassium Carbonate (

), Methanol (MeOH).[1]

Step-by-Step Methodology:

- Dissolution: Dissolve **Hept-1-ynyl-trimethyl-silane** (1.0 equiv) in MeOH (0.5 M concentration).

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- Note: If solubility is poor, use a 1:1 MeOH:CH_2Cl_2 mixture.

- Activation: Add anhydrous

  (1.5 equiv) in a single portion.

- Reaction: Stir at room temperature (20–25°C).
  - Monitoring: Monitor via TLC (Hexanes).[2] The TMS-alkyne (

) will disappear, and the terminal alkyne (

) will appear. Reaction time is typically < 1 hour.

- Quench & Extraction:
  - Dilute with pentane (preferred over ether for volatility reasons).
  - Wash with water (

) to remove silanol byproducts and base.
  - Dry organic layer over

    .[3]

- Isolation: Carefully concentrate under reduced pressure (keep bath < 30°C).
  - Critical: 1-Heptyne is volatile.[4] Do not apply high vacuum for extended periods.

Protocol B: One-Pot Sonogashira Coupling (The "Hero" Protocol)

Target: Synthesis of internal alkynes (e.g., drug linkers) without isolating the intermediate.

Scientific Rationale: This protocol utilizes Cesium Fluoride (CsF) or TBAF to generate the alkynyl anion in situ within the catalytic cycle, preventing the buildup of free alkyne and suppressing side reactions.

Reagents:

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- Aryl Halide (1.0 equiv)
- **Hept-1-ynyl-trimethyl-silane** (1.2 equiv)[4]
- Catalyst:

  (3 mol%)
- Co-catalyst: CuI (5 mol%)
- Activator: TBAF (1.5 equiv, 1M in THF) or CsF (2.0 equiv)
- Solvent: Anhydrous THF or DMF (degassed)

Workflow:

- Inert Setup: Flame-dry a Schlenk flask and backfill with Argon.
- Catalyst Charge: Add Aryl Halide,

  , and CuI.
- Solvent Addition: Add degassed THF.
- Reagent Addition: Add **Hept-1-ynyl-trimethyl-silane** via syringe.
- Initiation: Add TBAF solution dropwise over 5 minutes.
  - Observation: The solution may darken as Pd(0) species form.
- Reaction: Heat to 60°C for 4–12 hours.
- Workup:
  - Senior Scientist Tip: To remove TBAF residues without forming an emulsion, add sulfonic acid resin and

    to the reaction mixture, stir for 20 mins, then filter. This avoids the tedious aqueous extraction of tetrabutylammonium salts.[5]

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Protocol C: CuAAC "Click" Cycloaddition

Target: 1,4-disubstituted 1,2,3-triazoles.

Method:

- Combine Azide (1.0 equiv) and **Hept-1-ynyl-trimethyl-silane** (1.1 equiv) in t-BuOH/Water (1:1).
- Add

  (10 mol%) and Sodium Ascorbate (20 mol%).
- Add

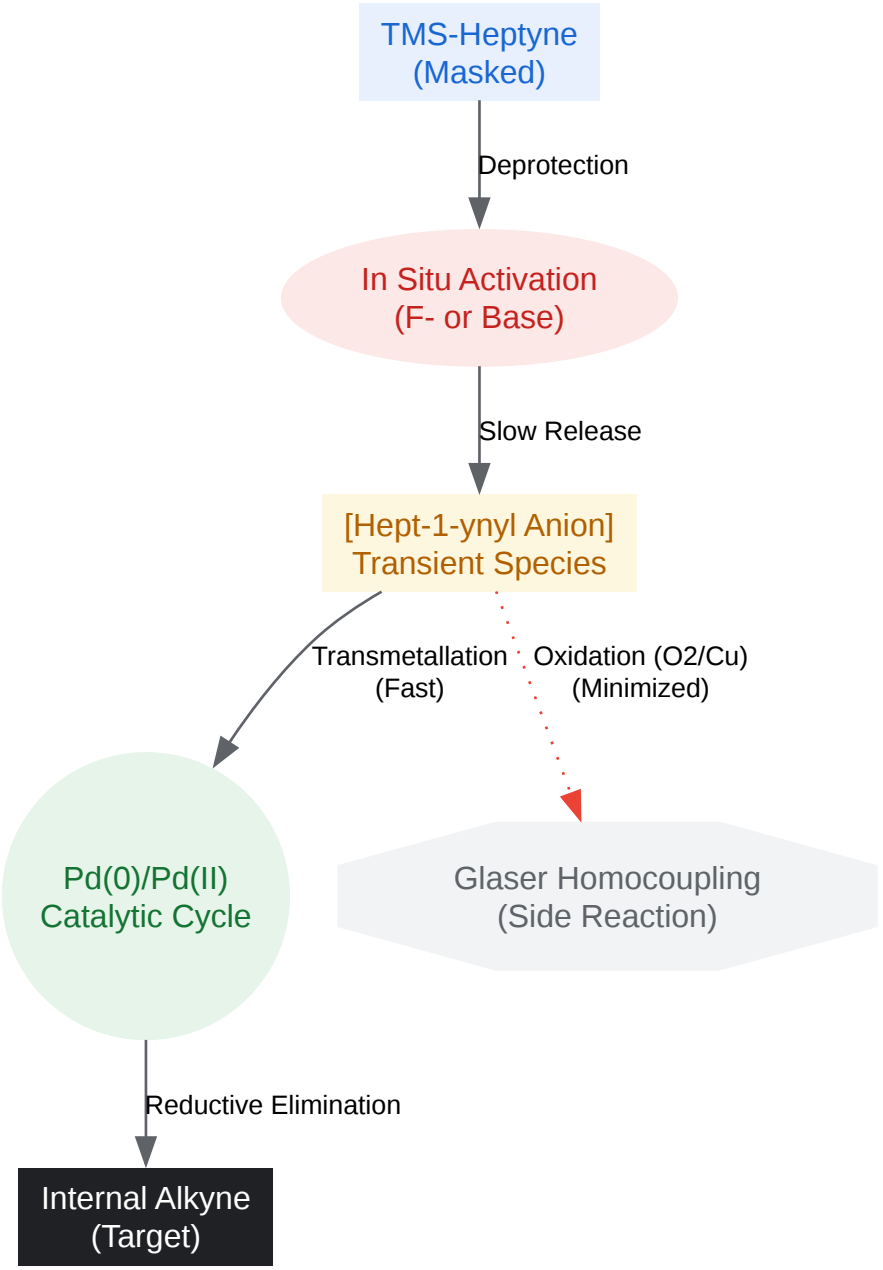
  (1.2 equiv) directly to the mixture.
- Stir at RT overnight. The base deprotects the alkyne in situ, which is immediately consumed by the copper catalyst.

Visualization of Reaction Logic

One-Pot Catalytic Cycle

This diagram illustrates the "Masked Alkyne" pathway, highlighting how the TMS group prevents homocoupling.

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Caption: Kinetic control strategy: Slow release of the alkynyl anion favors the catalytic cycle over oxidative homocoupling.

Analytical Quality Control (QC)

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Technique	Expected Signal (Hept-1-ynyl-trimethyl-silane)	Diagnostic Change (Post-Reaction)
1H NMR	0.15 ppm (s, 9H, TMS) 2.20 ppm (t, 2H, Propargylic)	Loss of 0.15 ppm signal.Appearance of 1.95 ppm (t, 1H, Alkyne-H) if isolated.
13C NMR	0.1 ppm (TMS) 85.0, 107.0 ppm (Alkyne carbons)	Shift of alkyne carbons; Loss of TMS peak.
GC-MS	M+ peak at 168 m/z.Fragment at 73 m/z ( ).	Disappearance of 73 m/z fragment (unless TMS remains elsewhere).

Safety & Waste Management

- Flammability: **Hept-1-ynyl-trimethyl-silane** is a Class 3 Flammable Liquid.[4] Ground all glassware.
- Fluoride Waste: Protocols using TBAF generate fluoride waste. Do not mix with acidic waste streams (risk of HF formation). Isolate in separate "Halogenated/Fluoride" waste containers.
- Skin Irritation: The compound is lipophilic and can penetrate skin. Double-gloving (Nitrile) is recommended.

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